

# CAS number and molecular weight of Boc-protected 2-phenylethylamine

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## Compound of Interest

Compound Name: (2-Amino-2-phenyl-ethyl)-carbamic  
acid tert-butyl ester

Cat. No.: B112108

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## Technical Guide: Boc-Protected 2-Phenylethylamine

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of tert-butyl (2-phenylethyl)carbamate, a key building block in organic synthesis, particularly in the development of pharmaceuticals. This compound, commonly referred to as Boc-protected 2-phenylethylamine, incorporates the versatile tert-butoxycarbonyl (Boc) protecting group on the nitrogen atom of 2-phenylethylamine. This protection strategy is fundamental in multi-step syntheses, allowing for the selective modification of other parts of the molecule without unintended reactions at the amine group.

## Core Compound Data

The quantitative data for tert-butyl (2-phenylethyl)carbamate is summarized in the table below.

| Parameter         | Value   |
|-------------------|---|
| Chemical Name     | tert-butyl (2-phenylethyl)carbamate             |
| Synonyms          | N-Boc-2-phenylethylamine, Boc-phenethylamine    |
| CAS Number        | 59347-52-3                                      |
| Molecular Formula | C <sub>13</sub> H <sub>19</sub> NO <sub>2</sub> |
| Molecular Weight  | 221.30 g/mol                                    |

## Synthesis of tert-butyl (2-phenylethyl)carbamate

The protection of 2-phenylethylamine with a Boc group is a standard procedure in organic chemistry. A common and effective method involves the reaction of 2-phenylethylamine with di-tert-butyl dicarbonate (Boc<sub>2</sub>O) in the presence of a suitable base.

## Experimental Protocol

Materials:

- 2-phenylethylamine
- Di-tert-butyl dicarbonate (Boc<sub>2</sub>O)
- Dichloromethane (DCM)
- Triethylamine (TEA) or N,N-Diisopropylethylamine (DIPEA)
- Saturated aqueous sodium bicarbonate (NaHCO<sub>3</sub>) solution
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>) or sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)
- Rotary evaporator
- Standard laboratory glassware

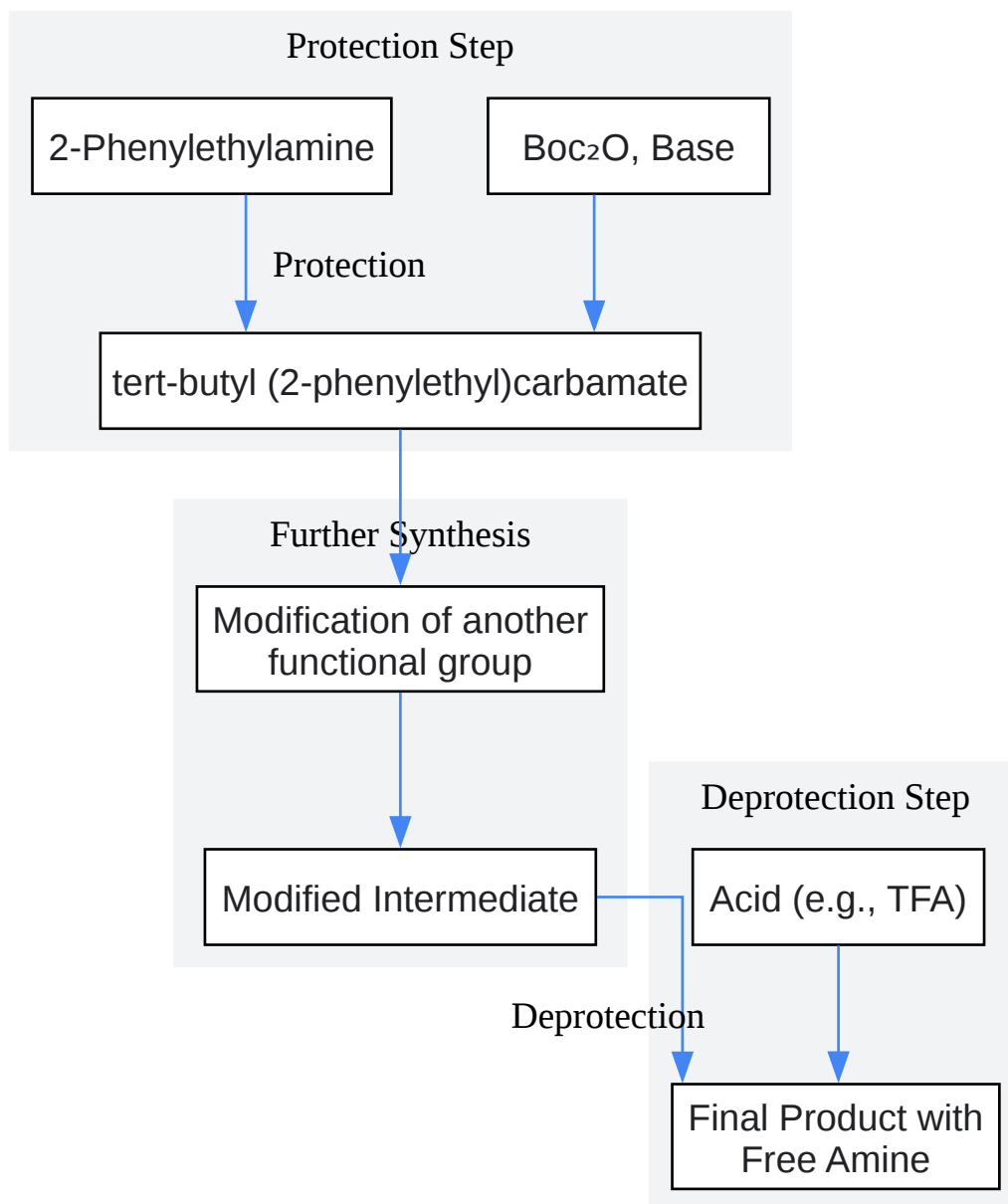
#### Procedure:

- In a round-bottom flask, dissolve 2-phenylethylamine (1.0 equivalent) in dichloromethane (DCM).
- Add a base, such as triethylamine or N,N-diisopropylethylamine (1.1 to 1.5 equivalents), to the solution.
- Cool the reaction mixture to 0 °C using an ice bath.
- Slowly add a solution of di-tert-butyl dicarbonate (1.1 equivalents) in DCM to the stirred reaction mixture.
- Allow the reaction to warm to room temperature and continue stirring for 12-24 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding water or saturated aqueous sodium bicarbonate solution.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with DCM (typically 3 times).
- Combine the organic layers and wash sequentially with water and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to yield the crude product.
- If necessary, the crude product can be purified by column chromatography on silica gel.

## Synthetic Utility and Workflow

Boc-protected 2-phenylethylamine is a versatile intermediate. The Boc group can be readily removed under acidic conditions (e.g., trifluoroacetic acid in DCM) to liberate the free amine, which can then participate in subsequent reactions such as amide bond formation or alkylation.

The following diagram illustrates a typical synthetic workflow involving the use of Boc-protected 2-phenylethylamine.



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Caption: Synthetic workflow using Boc-protected 2-phenylethylamine.

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